

Proper Disposal Procedures for G 1593 (Dichloromethane)

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Compound of Interest

Compound Name: G 1593

Cat. No.: B066387

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The following provides essential safety and logistical information for the proper disposal of substances identified as **G 1593**, which corresponds to UN 1593, Dichloromethane (also known as methylene chloride).[1][2] Adherence to these procedural guidelines is critical for ensuring laboratory safety and regulatory compliance.

I. Immediate Safety and Handling Precautions

Before beginning any disposal-related activities, it is imperative to be familiar with the hazards associated with Dichloromethane. It is a combustible liquid that can cause skin and serious eye irritation.[3] It is also suspected of causing cancer and may cause damage to organs through prolonged or repeated exposure.[1][4]

Personal Protective Equipment (PPE): Always wear appropriate personal protective equipment when handling Dichloromethane. This includes:

- Protective gloves: Use chemically resistant gloves (e.g., EN 374).
- Eye and face protection: Wear safety glasses or goggles and a face shield.[3]
- Protective clothing: A lab coat or other protective clothing is necessary to prevent skin contact.
- Respiratory protection: If ventilation is inadequate or if working with large quantities, a chemical cartridge respirator with an organic vapor cartridge is required.[3]

Ventilation: Always handle Dichloromethane in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.[1]

II. Quantitative Data for Handling and Storage

For safe handling and storage prior to disposal, please refer to the following quantitative data:

Parameter	Value	Source
Storage Temperature	< 35 °C	
NFPA Health Rating	2	[3]
NFPA Fire Rating	2	[3]
NFPA Reactivity Rating	0	[3]

III. Step-by-Step Disposal Protocol

The proper disposal of Dichloromethane is a multi-step process that must be followed to ensure the safety of laboratory personnel and the environment.

1. Waste Collection:

- Collect waste Dichloromethane in a designated, properly labeled, and sealed container. The container should be made of a material compatible with Dichloromethane.
- Do not mix Dichloromethane waste with other incompatible chemical wastes.
- Store the waste container in a well-ventilated, designated hazardous waste storage area.

2. Spill Management: In the event of a spill, follow these procedures:

- Evacuate the immediate area.
- Wear appropriate PPE before attempting to clean up the spill.[1]
- For small spills, absorb the liquid with an inert, non-combustible absorbent material such as sand or vermiculite.[4]

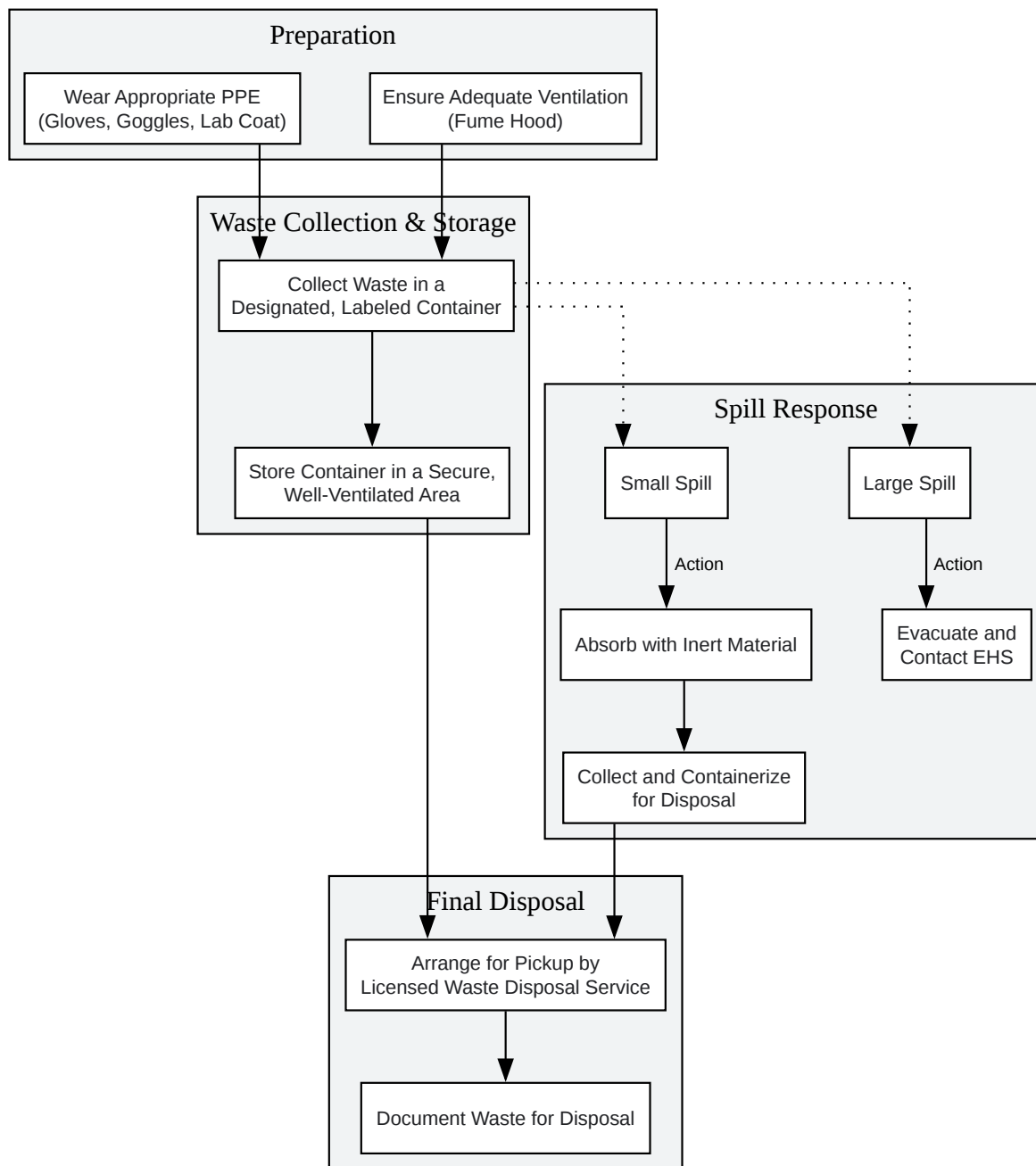
- Collect the absorbent material and place it into a suitable, closed container for disposal as hazardous waste.^[1]^[4]
- For large spills, dike the area to prevent spreading and contact your institution's Environmental Health and Safety (EHS) office immediately.^[4]

3. Final Disposal:

- Never dispose of Dichloromethane down the drain or in the regular trash.^[5]
- All Dichloromethane waste must be disposed of as hazardous waste through a licensed disposal company.^[1] Contact your institution's EHS office to arrange for a waste pickup.
- Follow all local, regional, and national regulations for hazardous waste disposal.

IV. Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **G 1593** (Dichloromethane).



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G 1593 (Dichloromethane) Disposal Workflow

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